Application Note: Salicylaldehydes as Precursors for Modular Benzoxepine Synthesis

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Compound of Interest

Compound Name:	*2,3,4,5-Tetrahydro-1-benzoxepin-3-amine*
CAS No.:	*38824-23-6*
Cat. No.:	*B2819309*

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Executive Summary

Benzoxepines are privileged seven-membered heterocyclic scaffolds found in a vast array of pharmacologically active compounds, including acyl-CoA cholesterol O-acyl transferase (ACAT) inhibitors[1] and potent antifungal agents targeting drug-resistant Candida auris[2]. Due to their complex architecture, synthesizing these medium-sized rings requires highly regioselective and efficient methodologies.

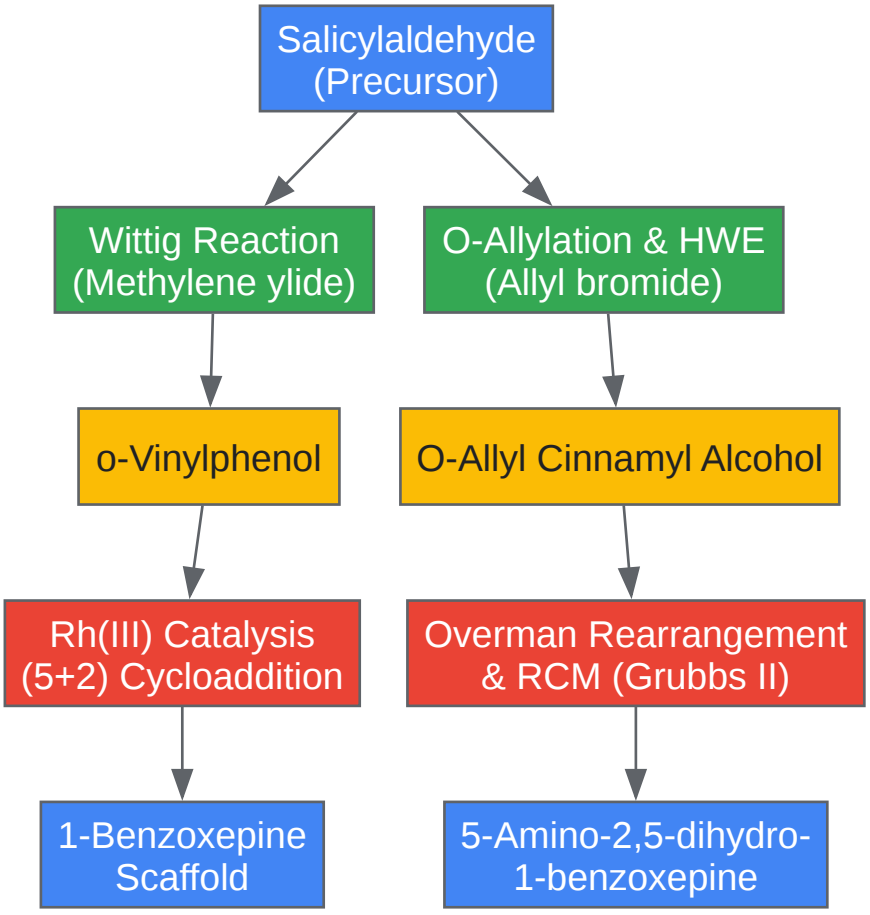
As a versatile and commercially available starting material, salicylaldehyde provides two adjacent, orthogonal functional groups (an aldehyde and a phenolic hydroxyl) that serve as ideal anchoring points for divergent synthetic strategies[1][3]. This application note details two state-of-the-art, field-proven protocols for constructing 1-benzoxepines from salicylaldehyde derivatives: a Rhodium(III)-catalyzed C–H functionalization/(5+2) cycloaddition, and a one-pot Overman rearrangement coupled with Ring-Closing Metathesis (RCM).

Mechanistic Rationale & Pathway Divergence

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The structural duality of salicylaldehyde allows chemists to dictate the final benzoxepine architecture by selecting specific downstream intermediates.

- Pathway A (C–H Functionalization): The aldehyde is converted to a terminal olefin via a Wittig reaction, yielding an o-vinylphenol[3]. The phenolic hydroxyl then acts as a directing group for transition-metal catalysis, bringing the Rh(III) center into proximity with the terminal vinyl C–H bond to force a formal (5+2) cycloaddition with an alkyne[3].
- Pathway B (Overman/RCM Assembly): The phenol is O-allylated, while the aldehyde is elaborated into an allylic alcohol via Horner-Wadsworth-Emmons (HWE) olefination and reduction[1]. This sets up a highly orchestrated sequence where a [3,3]-sigmatropic rearrangement installs an amine functionality, immediately followed by an RCM step to close the oxepine ring[1].



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Divergent synthetic pathways from salicylaldehyde to functionalized benzoxepines.

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Protocol A: Rh(III)-Catalyzed C–H Functionalization and (5+2) Cycloaddition

This protocol leverages[Cp*RhCl2]2 to achieve a highly atom-economical assembly of benzoxepines from o-vinylphenols (derived from salicylaldehydes) and alkynes[3].

Quantitative Data Summary

Table 1: Yields and Regioselectivity of Rh(III)-Catalyzed Benzoxepine Synthesis[3]

Substrate (Derived from Salicylaldehyde)	Alkyne Partner	Yield (%)	Regioselectivity
Unsubstituted o-vinylphenol	Unsymmetrical aryl-alkyl alkyne	Excellent	14:1
Unsubstituted o-vinylphenol	Alkynylester	99	8:1
Unsubstituted o-vinylphenol	Hydroxy-substituted alkyne	65	11:1
Substituted o-vinylphenols	Dialkyl-substituted alkynes	52–65	N/A

Step-by-Step Methodology & Causality

- Catalyst Activation: In a dry reaction vial, combine [Cp*RhCl2]2 (2.5 mol %) and Cu(OAc)2·H2O (0.5 equiv) in CH3CN (2 mL) at 85 °C under an air balloon[3].
    - Causality: The Rh(III) dimer must be cleaved into its active monomeric form. Cu(OAc)2 serves a dual purpose: the acetate ligands assist in the concerted metalation-deprotonation (CMD) step required for C–H activation, while the Cu(II) center acts as a stoichiometric oxidant to reoxidize the Rh(I) resting state back to the active Rh(III) catalyst, closing the catalytic cycle[3].

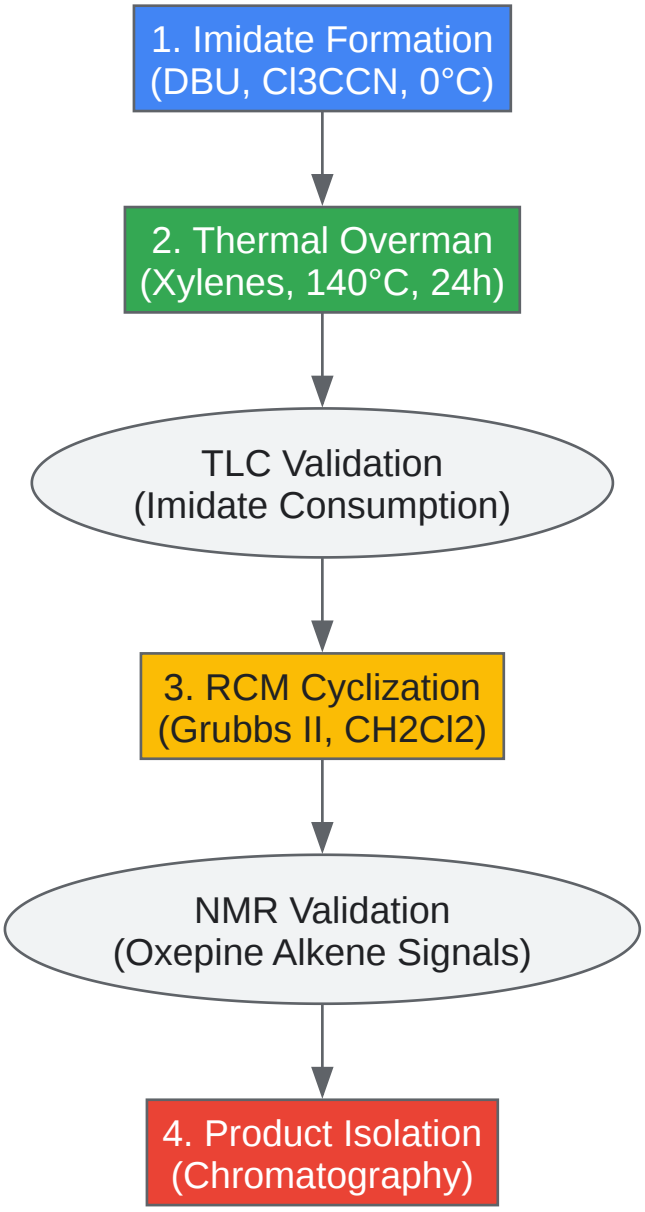
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- Cycloaddition: Add the o-vinylphenol (0.50 mmol) and the desired alkyne (0.33 mmol) to the activated catalyst mixture. Stir the reaction overnight[3].
    - Causality: The phenolic hydroxyl group acts as a directing moiety. It coordinates to the Rh center, rigidly bringing the metal into proximity with the terminal C–H bond of the vinyl group, enabling regioselective cleavage and subsequent alkyne insertion[3].
- Self-Validating Checkpoint (NMR Monitoring): Before quenching, withdraw a 50 µL aliquot, filter through a short silica plug, and analyze via 1H NMR using an internal standard (e.g., 1,3,5-trimethoxybenzene)[3].
    - Validation Logic: The disappearance of the terminal vinyl protons (typically δ 5.0–5.5 ppm) and the emergence of the oxepine ring protons confirm successful (5+2) cycloaddition. If vinyl protons persist, the oxidation cycle has stalled, indicating the need for additional Cu(OAc)2 or increased aeration.
- Isolation: Quench with water, extract with EtOAc, and purify via silica gel flash chromatography.

Protocol B: One-Pot Overman Rearrangement & Ring-Closing Metathesis

For targets requiring an amine functionality at the C5 position (such as ACAT inhibitors), a one-pot multibond-forming process is utilized. This transforms an (E)-(2-allyloxy)cinnamyl alcohol (synthesized in three steps from salicylaldehyde) into a 5-amino-2,5-dihydro-1-benzoxepine[1].

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Step-by-step workflow and validation checkpoints for the Overman/RCM protocol.

Step-by-Step Methodology & Causality

- Imidate Formation: Dissolve the (E)-(2-allyloxy)cinnamyl alcohol in anhydrous CH2Cl2. Add DBU (1.2 equiv) and trichloroacetonitrile (Cl3CCN, 1.5 equiv) dropwise at 0 °C[1].
    - Causality: DBU acts as a non-nucleophilic base to deprotonate the allylic alcohol. The resulting alkoxide attacks the electron-deficient carbon of Cl3CCN, forming an allylic

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trichloroacetimidate. The strict 0 °C temperature suppresses unwanted side reactions and premature decomposition of the imidate[1].

- Thermal Overman Rearrangement: Perform a solvent swap to anhydrous xylenes and heat the mixture to 140 °C for 24–60 hours[1].
  - Causality: High thermal energy drives the[3,3]-sigmatropic rearrangement, transferring the trichloroacetamide group from oxygen to carbon. This stereospecifically establishes the critical C5-amine functionality required for pharmacological activity[1].
- Self-Validating Checkpoint (TLC Analysis):
  - Validation Logic: The imidate precursor and the rearranged amide have distinct Rf values. Do not proceed to the RCM step until the imidate spot is completely consumed. Unreacted imidate will sequester the Ruthenium catalyst in the subsequent step, leading to poor yields.
- Ring-Closing Metathesis (RCM): Cool the mixture, swap the solvent back to CH2Cl2, and add Grubbs second-generation catalyst (7.5 mol %). Heat to reflux[1].
  - Causality: The Grubbs II catalyst is selected for its high functional group tolerance and thermal stability. It facilitates the metathesis between the terminal alkene of the allyl ether and the internal alkene, releasing ethylene gas (which drives the thermodynamic equilibrium forward) to close the 2,5-dihydro-1-benzoxepine ring[1].
- Isolation: Concentrate the reaction mixture under reduced pressure and purify the resulting scaffold via flash column chromatography[1].

References

- Title: One-Pot Synthesis of 5-Amino-2,5-dihydro-1-benzoxepines: Access to Pharmacologically Active Heterocyclic Scaffolds Source: The Journal of Organic Chemistry (ACS Publications) URL:[Link]
- Title: Straightforward Assembly of Benzoxepines by Means of a Rhodium(III)-Catalyzed C–H Functionalization of o-Vinylphenols Source: Journal of the American Chemical Society (ACS Publications) URL:[Link]

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- Title: Pyridoxal and Salicylaldehyde Derivatives: Synthesis, Characterization, and Antifungal Potential Against Opportunistic Yeast Pathogens Source: MDPI URL:[Link]

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